

Application Notes and Protocols: Benzenesulfonic Acid and its Derivatives in Enhanced Oil Recovery

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Compound of Interest		
Compound Name:	Benzenesulfonic acid	
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This document provides detailed application notes and protocols for the utilization of **benzenesulfonic acid** and its derivatives, particularly alkylbenzene sulfonates, in Enhanced Oil Recovery (EOR) research.

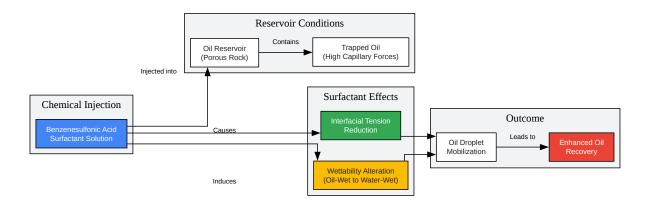
Mechanism of Action in Enhanced Oil Recovery

Benzenesulfonic acid-based surfactants are instrumental in chemical EOR primarily due to their ability to reduce the interfacial tension (IFT) between crude oil and the injection fluid (brine).[1][2] This reduction in IFT is a critical mechanism for mobilizing residual oil trapped in the reservoir rock's pore spaces by capillary forces.[1][3] A significant reduction in IFT, often to ultra-low values in the range of 0.001 to 0.01 mN/m, is necessary to achieve low residual oil saturation.[3]

Furthermore, these anionic surfactants can alter the wettability of the reservoir rock, ideally shifting it from oil-wet to water-wet.[1][4] This change in wettability facilitates the release of oil from the rock surface, further enhancing recovery. The effectiveness of these surfactants is influenced by various reservoir conditions, including temperature, pressure, and the salinity of the formation brine.[2]



The following diagram illustrates the fundamental mechanism of EOR using **benzenesulfonic acid**-based surfactants.



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Mechanism of Enhanced Oil Recovery using Benzenesulfonic Acid Surfactants.

Quantitative Data on Performance

The performance of **benzenesulfonic acid**-based surfactants is quantified through various parameters, primarily the reduction in interfacial tension and the resulting improvement in oil recovery. The following tables summarize quantitative data from relevant studies.

Table 1: Interfacial Tension (IFT) Reduction by Alkylbenzene Sulfonates



Surfacta nt Type	Concent ration (wt%)	Salinity (ppm)	Temper ature (°C)	Oil Phase	Initial IFT (mN/m)	Final IFT (mN/m)	Referen ce
Sodium Dodecylb enzenes ulfonate (SDBS)	0.5	-	80	Crude Oil	28.86	0.82	[2]
Sodium Dodecylb enzenes ulfonate (SDBS)	1.0	-	80	Crude Oil	28.86	0.73	[2]
Heavy Alkyl Benzene Sulfonate s (HABS)	0.2 g/L	-	-	-	-	Ultra-low	[5]
C16ABS (a compone nt of HABS)	0.2 g/L	Present	-	-	-	Ultra-low	[5]
Mixed Alkylbenz ene Sulfonate	-	Low with Ca2+	-	Crude Oil	-	< 0.001	[6]
Linear Alkyl Benzene Sulfonate (LAS)	10% (by vol)	-	70	Crude Oil	26.53	21.1	[7]



Table 2: Oil Recovery Enhancement using Benzenesulfonic Acid-Based Surfactants

Surfactant System	Core Type	Initial Oil Saturation (%)	Additional Oil Recovery (% OOIP)	Notes	Reference
Anionic Surfactant KPS	Low- permeability conglomerate	-	8.49 (higher than waterflood)	-	[4]
Surfactant Flooding	-	-	64.44 (total recovery)	Compared to 48.61% for waterflooding .	[8]
ASP (Alkali- Surfactant- Polymer)	Sandstone	-	62 (in tertiary stage)	Optimal composition.	[9]
Linear Alkylbenzene Sulfonates (LAS) Blends	Carbonate	-	77 - 91.8 (total recovery)	Blended with other surfactants and cosolvents.	[10]

Experimental Protocols

Detailed methodologies for key experiments are crucial for evaluating the efficacy of **benzenesulfonic acid**-based surfactants for EOR.

1. Protocol for Interfacial Tension (IFT) Measurement

Objective: To measure the IFT between the crude oil and the aqueous surfactant solution under simulated reservoir conditions. The spinning drop tensiometer is a common apparatus for this measurement.[11]

Materials and Equipment:



- Spinning drop tensiometer (e.g., SVT20N)
- High-precision syringe pump
- Capillary tube
- Crude oil sample
- Deionized water
- Benzenesulfonic acid derivative (surfactant)
- Salts (e.g., NaCl, MgCl2) to prepare brine of desired salinity
- Temperature control system
- Imaging system and software for drop dimension analysis

Procedure:

- Solution Preparation: Prepare the aqueous phase by dissolving the desired concentration of the benzenesulfonic acid surfactant and salts in deionized water to mimic formation brine.
 Stir the solution until fully dissolved.[12]
- Apparatus Setup:
 - Clean the capillary tube thoroughly.
 - Mount the capillary tube in the spinning drop tensiometer.
 - Fill the capillary tube with the prepared aqueous surfactant solution, ensuring no air bubbles are present.
- Oil Droplet Injection:
 - Using a microsyringe, carefully inject a small droplet of the crude oil into the center of the capillary tube filled with the aqueous phase.[11]
- Measurement:



- Begin rotating the capillary tube at a constant, high angular velocity. The centrifugal force will elongate the oil droplet.
- Allow the system to reach thermal and chemical equilibrium at the desired temperature.
 [11]
- Capture images of the elongated oil droplet using the imaging system.
- Data Analysis:
 - Measure the dimensions (length and diameter) of the stabilized oil droplet from the captured images.
 - Calculate the IFT using the Vonnegut equation, which relates the droplet shape, rotational speed, and the density difference between the oil and aqueous phases.
- Repeatability: Repeat the measurement at various surfactant concentrations, salinities, and temperatures to determine the optimal conditions for IFT reduction.
- 2. Protocol for Core Flooding Test

Objective: To evaluate the effectiveness of the surfactant solution in mobilizing residual oil from a reservoir rock sample (core).

Materials and Equipment:

- Core holder apparatus
- High-pressure pump (e.g., HPLC pump)
- · Cylindrical reservoir rock core sample
- Crude oil sample
- Brine solution (simulating formation water)
- Surfactant solution
- Pressure transducers



- · Fraction collector or graduated cylinders
- Oven for core drying
- Saturator for core saturation

Procedure:

- · Core Preparation:
 - Clean and dry the core sample in an oven at a specified temperature (e.g., 65°C for 72 hours).[12]
 - Measure the dry weight, dimensions, and calculate the pore volume and porosity of the core.
 - Saturate the core with brine.
- Initial Oil Saturation (Soi):
 - Inject crude oil into the brine-saturated core until no more brine is produced. This
 establishes the initial oil saturation.
- Waterflooding (Secondary Recovery):
 - Inject brine into the oil-saturated core at a constant rate to simulate secondary recovery.
 - Continue injection until oil production ceases. The remaining oil saturation is the residual oil saturation after waterflooding (Sorw).
- Surfactant Flooding (Tertiary Recovery):
 - Prepare the benzenesulfonic acid surfactant solution at the optimal concentration determined from IFT studies.
 - Inject the surfactant solution into the core at the same constant rate.[13]

Methodological & Application

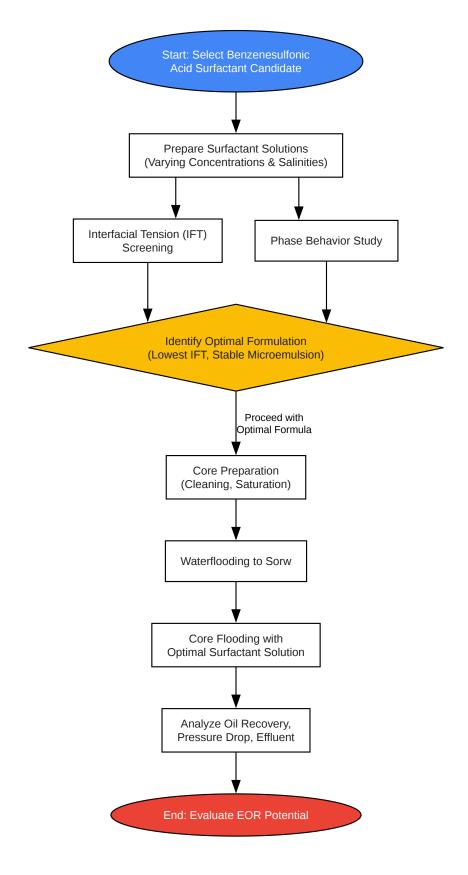




- Collect the effluent in fractions and measure the volume of oil and water produced.
- Data Analysis:
 - Calculate the oil recovery factor at each stage (waterflooding and surfactant flooding) as a percentage of the original oil in place (OOIP).
 - Analyze the pressure drop across the core to understand the fluid mobility.

The following diagram outlines a general workflow for evaluating a surfactant for EOR applications.





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Experimental Workflow for EOR Surfactant Evaluation.



Concluding Remarks

Benzenesulfonic acid and its derivatives, particularly long-chain alkylbenzene sulfonates, are effective chemical agents for enhanced oil recovery. Their primary mechanisms of action, interfacial tension reduction and wettability alteration, lead to the mobilization of otherwise trapped residual oil. The selection of an optimal surfactant formulation requires systematic laboratory screening, including IFT measurements and core flooding tests, under conditions that closely mimic the target reservoir. The protocols and data presented herein provide a foundational framework for researchers and scientists to design and execute robust EOR studies.

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